

Safe Disposal of DL-4-Amino-2-fluorobutyric Acid: A Procedural Guide

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Compound of Interest

Compound Name: DL-4-Amino-2-fluorobutyric acid

Cat. No.: B1225379

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This guide provides essential safety and logistical information for the proper disposal of **DL-4-Amino-2-fluorobutyric acid**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

Chemical and Hazard Identification

Proper identification and understanding of the associated hazards are the first steps in safe chemical handling and disposal. **DL-4-Amino-2-fluorobutyric acid** is a halogenated organic compound.^{[1][2]}

Identifier	Information
Chemical Name	DL-4-Amino-2-fluorobutyric acid
CAS Number	5130-17-6 ^{[3][4][5]}
Molecular Formula	C4H8FNO2 ^{[3][4]}
Hazard Class	Irritant ^[4]
GHS Hazard Statements	H315 - Causes skin irritation. ^[3] H319 - Causes serious eye irritation. ^[3] H335 - May cause respiratory irritation. ^[3]
Primary Disposal Route	Incineration ^[3]

Personal Protective Equipment (PPE) and Safety Precautions

Before handling **DL-4-Amino-2-fluorobutyric acid** for disposal, ensure that appropriate personal protective equipment is worn and safety measures are in place.

- Hand Protection: Wear protective gloves.[\[3\]](#)
- Eye/Face Protection: Use chemical goggles or safety glasses and a face shield if necessary.
[\[3\]](#)
- Skin and Body Protection: Wear suitable protective clothing.[\[3\]](#)
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[\[3\]](#)
- Engineering Controls: Handle the chemical in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[3\]](#) Emergency eye wash fountains and safety showers should be readily accessible.[\[3\]](#)

Step-by-Step Disposal Protocol

The recommended disposal method for **DL-4-Amino-2-fluorobutyric acid** is incineration by a licensed waste disposal company.[\[3\]](#) Do not attempt to neutralize or dispose of this chemical down the drain.

Protocol for Preparing Waste for Collection:

- Segregation:
 - Collect waste **DL-4-Amino-2-fluorobutyric acid** and any materials contaminated with it (e.g., pipette tips, gloves, absorbent pads) in a designated hazardous waste container.
 - Crucially, this waste must be segregated as halogenated organic waste.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
 - Do not mix with non-halogenated organic waste, acids, bases, oxidizers, or other incompatible chemical waste streams.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Container Selection and Labeling:

- Use a container made of a compatible material with a tightly fitting cap.[6][7]
- As soon as the first drop of waste is added, label the container clearly.[1][7]
- The label must include:
 - The words "Hazardous Waste".[7]
 - The full chemical name: "**DL-4-Amino-2-fluorobutyric acid**". Do not use abbreviations or chemical formulas.[6][7]
 - An approximate concentration or percentage of the chemical in the waste.[6]
 - The relevant hazard warnings (e.g., Irritant, Toxic).[1][2]
- Storage:
 - Keep the waste container closed at all times, except when adding waste.[2][6][7]
 - Store the container in a cool, dry, and well-ventilated area, away from incompatible materials.[2][3][7]
 - Utilize secondary containment for liquid waste to prevent spills.[9]
- Disposal:
 - Arrange for a pickup of the hazardous waste with your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
 - The recommended disposal method is to "remove to an authorized incinerator equipped with an afterburner and a flue gas scrubber".[3]

Spill and Emergency Procedures

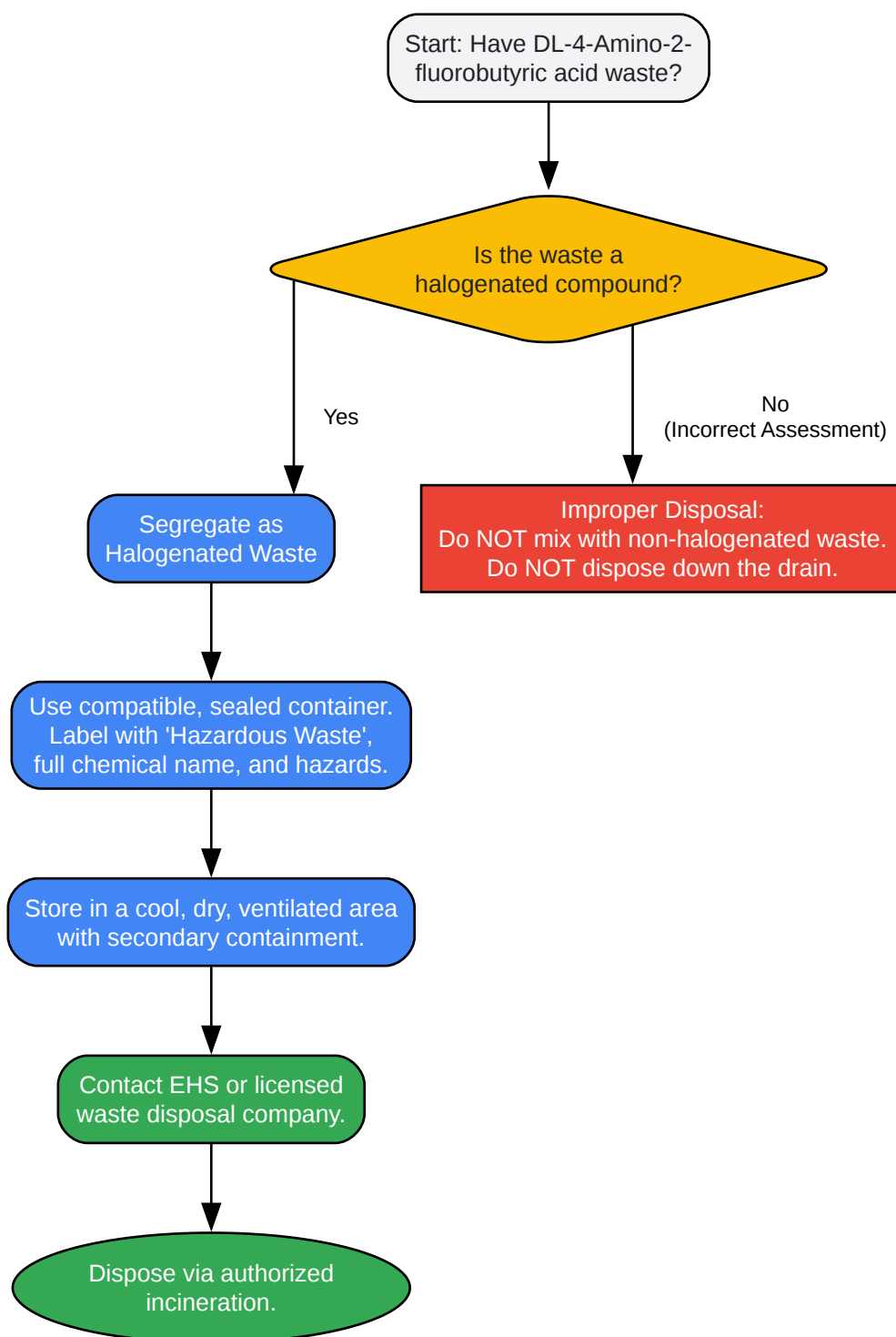
In the event of a spill or exposure:

- Skin Contact: Wash the affected area with plenty of soap and water.[3] Seek medical attention if irritation occurs.[3]

- Eye Contact: Immediately flush eyes with water for at least 15 minutes, removing contact lenses if present and easy to do.[\[3\]](#) Seek immediate medical attention.[\[3\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek medical attention.[\[3\]](#)
- Spill Cleanup: For small spills, use an inert absorbent material. Place the contaminated absorbent in a sealed container, label it as hazardous waste, and dispose of it according to the procedures outlined above.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **DL-4-Amino-2-fluorobutyric acid**.



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Caption: Disposal workflow for **DL-4-Amino-2-fluorobutyric acid**.

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